

# A Comprehensive Review of Arachidyl Stearate: From Physicochemical Properties to Potential Pharmaceutical Applications

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## Compound of Interest

Compound Name: *Arachidyl stearate*

Cat. No.: *B1594551*

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## Introduction

**Arachidyl stearate**, also known as eicosyl stearate, is a wax ester composed of arachidyl alcohol and stearic acid. As a member of the lipid family, it possesses properties that make it a candidate for various applications in the pharmaceutical and cosmetic industries, particularly in the formulation of drug delivery systems. This technical guide provides a comprehensive review of the available scientific literature on **arachidyl stearate**, focusing on its synthesis, physicochemical properties, and potential role in drug delivery, while also drawing insights from related long-chain fatty acid esters due to the limited specific research on this particular compound.

## Physicochemical Properties of Arachidyl Stearate

Limited experimental data is available for the specific physicochemical properties of **arachidyl stearate**. The following table summarizes the available computed and experimental data.

Property	Value	Source
Molecular Formula	C38H76O2	--INVALID-LINK--
Molecular Weight	565.0 g/mol	--INVALID-LINK--
Appearance	Solid	--INVALID-LINK--
Purity	>99% (commercial grade)	--INVALID-LINK--
Storage Conditions	Room temperature	--INVALID-LINK--, --INVALID-LINK--
Kovats Retention Index	Standard non-polar: 3946.15	--INVALID-LINK--
GHS Hazard Classification	Does not meet GHS hazard criteria	--INVALID-LINK--

## Synthesis of Arachidyl Stearate

While specific laboratory-scale synthesis protocols for **arachidyl stearate** are not extensively detailed in the reviewed literature, the general method for synthesizing wax esters like **arachidyl stearate** is through Fischer esterification. This reaction involves the acid-catalyzed esterification of a fatty acid (stearic acid) with a fatty alcohol (arachidyl alcohol).

## General Experimental Protocol for Fischer Esterification of Wax Esters

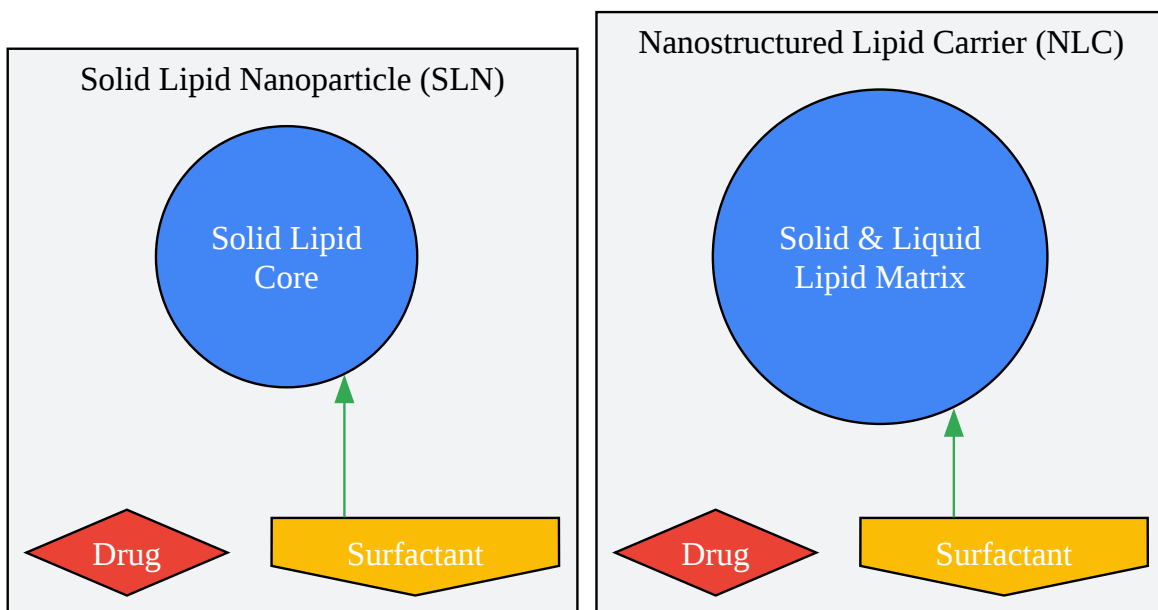
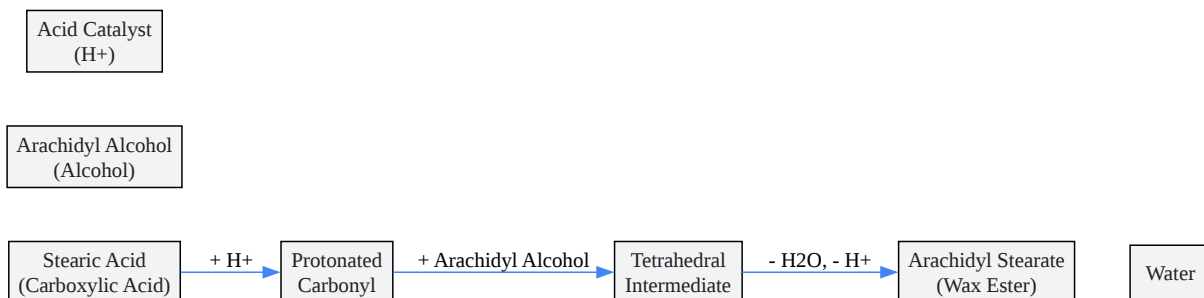
Materials:

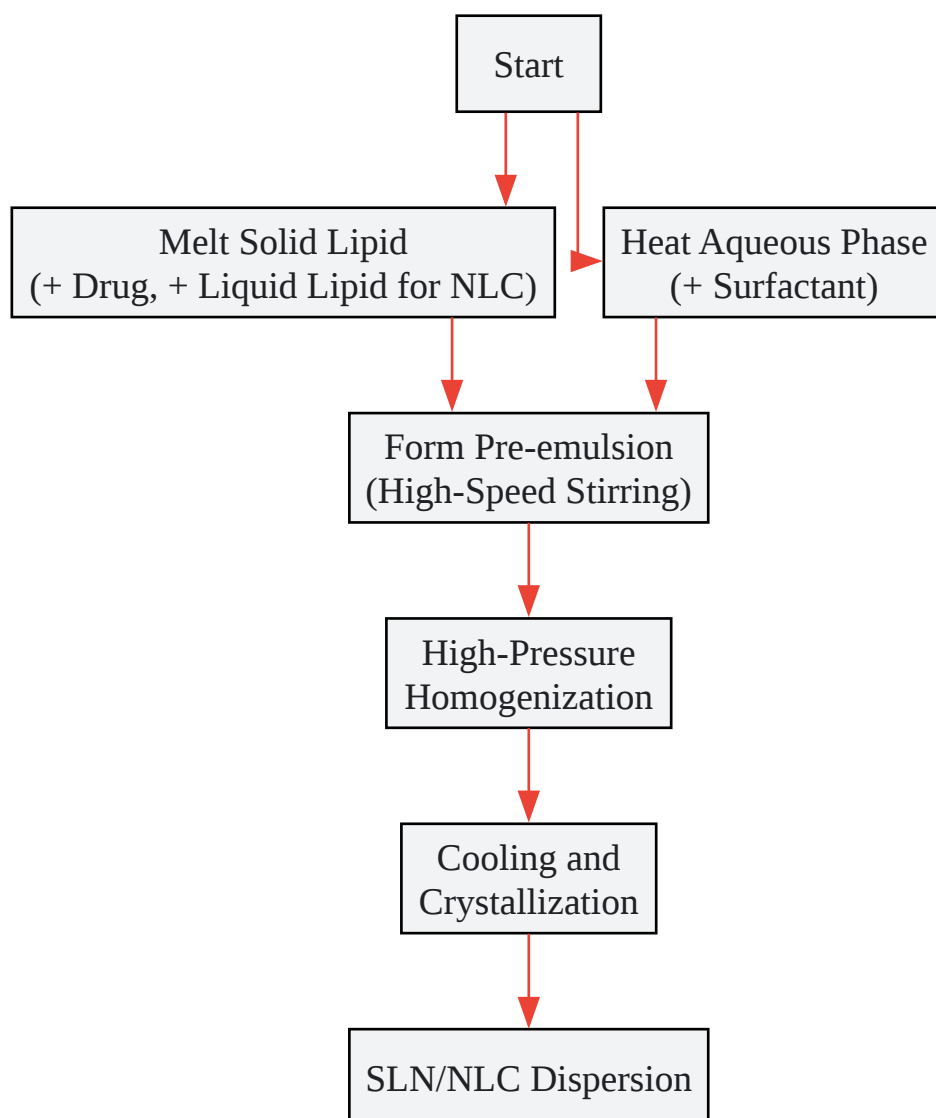
- Stearic Acid
- Arachidyl Alcohol
- Acid catalyst (e.g., sulfuric acid, p-toluenesulfonic acid)
- Anhydrous solvent (e.g., toluene)
- Sodium bicarbonate solution (for neutralization)

- Anhydrous sodium sulfate (for drying)
- Organic solvent for purification (e.g., hexane)

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap (to remove water), dissolve stearic acid and arachidyl alcohol in an anhydrous solvent like toluene.
- **Catalyst Addition:** Add a catalytic amount of a strong acid (e.g., a few drops of concentrated sulfuric acid).
- **Reflux:** Heat the reaction mixture to reflux. The water produced during the esterification will be azeotropically removed and collected in the Dean-Stark trap, driving the reaction to completion.
- **Reaction Monitoring:** Monitor the progress of the reaction by techniques such as Thin Layer Chromatography (TLC) or by measuring the amount of water collected.
- **Workup:** Once the reaction is complete, cool the mixture to room temperature. Wash the organic layer with a sodium bicarbonate solution to neutralize the acid catalyst, followed by washing with brine.
- **Drying and Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and evaporate the solvent under reduced pressure. The crude product can be further purified by recrystallization from a suitable solvent like hexane to obtain pure **arachidyl stearate**.





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